

An In-Depth Technical Guide to ^{13}C NMR Analysis of Boc-D-tryptophanol

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Compound of Interest

Compound Name: Boc-D-tryptophanol

Cat. No.: B126522

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This guide provides a comprehensive technical overview of the principles and practices for acquiring and interpreting the ^{13}C Nuclear Magnetic Resonance (NMR) spectrum of **Boc-D-tryptophanol**. It is intended for researchers, scientists, and drug development professionals who utilize this critical chiral building block in their synthetic and analytical workflows.

Introduction: The Significance of Boc-D-tryptophanol and the Power of ^{13}C NMR

Boc-D-tryptophanol (tert-butyloxycarbonyl-D-tryptophanol) is a vital derivative of the amino acid tryptophan, widely employed in peptide synthesis and the development of novel therapeutics.^[1] The tert-butyloxycarbonyl (Boc) protecting group on the amine functionality is crucial for controlling reactivity during peptide coupling reactions.^[2] The specific stereochemistry, denoted by "D," is often essential for the biological activity of the final peptide or drug molecule.

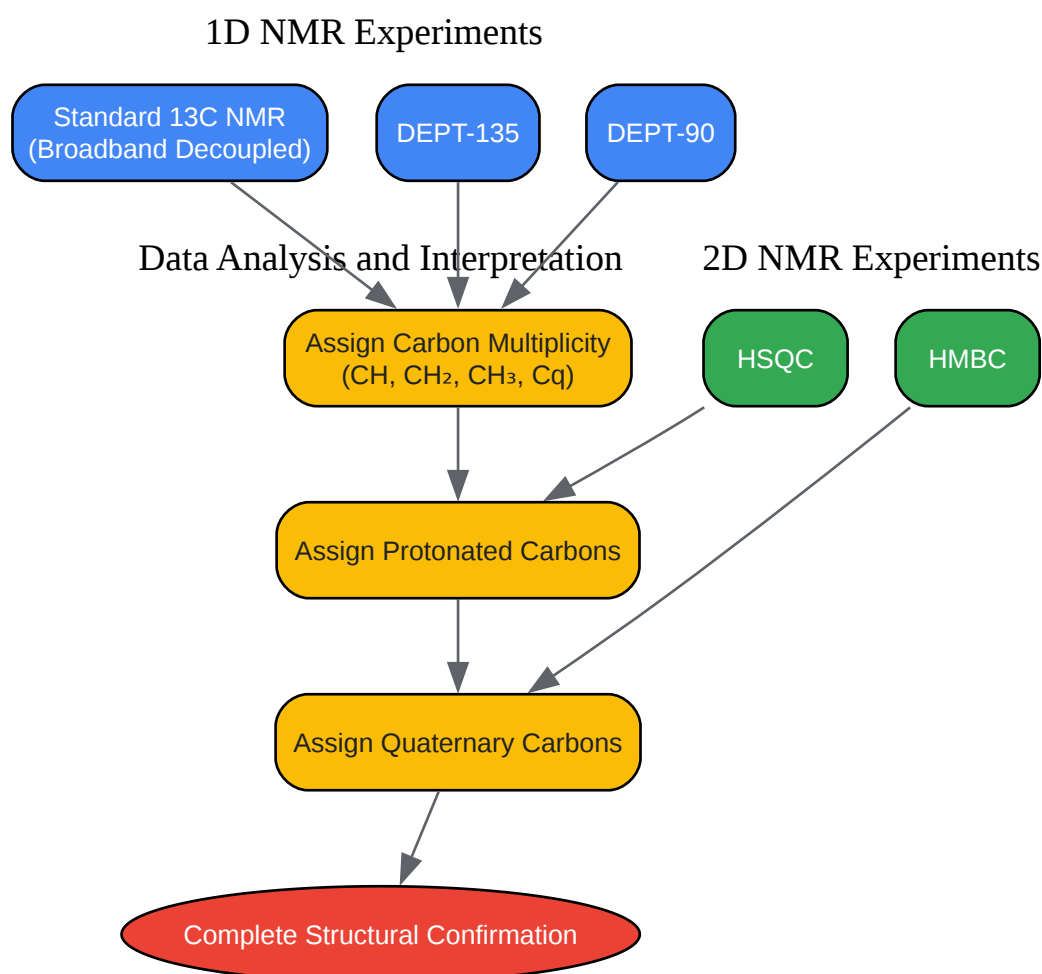
Given its importance, verifying the structural integrity and purity of **Boc-D-tryptophanol** is paramount. ^{13}C NMR spectroscopy is an indispensable tool for this purpose, offering a non-destructive method to probe the carbon skeleton of the molecule. Each unique carbon atom in the structure produces a distinct signal in the ^{13}C NMR spectrum, providing a "fingerprint" of the molecule and confirming the presence of both the tryptophan core and the Boc protecting group.^[3]

This guide will delve into the practical aspects of ^{13}C NMR analysis of **Boc-D-tryptophanol**, from sample preparation to spectral interpretation, including advanced techniques for unambiguous signal assignment.

Molecular Structure and Carbon Environment

A thorough understanding of the molecular structure of **Boc-D-tryptophanol** is the foundation for interpreting its ^{13}C NMR spectrum. The structure consists of three key components: the D-tryptophan core, which includes the indole ring and the amino alcohol backbone, and the Boc protecting group.

To facilitate spectral interpretation, the carbon atoms in **Boc-D-tryptophanol** are systematically numbered as shown in the diagram below.



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